

Comparative study of different geotextile brands using ASTM D5261

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Compound of Interest

Compound Name: D5261

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A Comparative Analysis of Geotextile Brands Based on ASTM D5261

A detailed comparison of nonwoven geotextile products from leading brands, focusing on their mass per unit area as determined by the ASTM **D5261** standard. This guide provides researchers, scientists, and drug development professionals with essential data for material selection and evaluation.

The mass per unit area of a geotextile is a critical index property that influences its mechanical and hydraulic performance.^{[1][2][3]} This parameter, determined by the ASTM **D5261** standard test method, is essential for quality control and ensuring that the material meets the specified requirements for applications such as separation, filtration, and protection.^{[1][2][3]} This guide offers a comparative study of various nonwoven geotextile products from prominent brands, presenting their mass per unit area based on publicly available product data sheets.

Comparative Data of Geotextile Brands

The following table summarizes the mass per unit area for a selection of nonwoven geotextile products from TenCate Mirafi, SKAPS, and Propex. These values are reported as minimum average roll values (MARV) or typical values, as specified by the manufacturers, and are all determined in accordance with ASTM **D5261**.

Brand	Product Series/Model	Mass per Unit Area (oz/yd ²)	Mass per Unit Area (g/m ²)
TenCate Mirafi	S600	6	203
S800	8	271	
S1000	10	339	
S1200	12	407	
S1600	16	542	
135N	-	-	
180NC	7.5	254	
SKAPS	GE140	4.0	135
GE160	6.0	203	
GE170	7.0	237	
GE180	8.0	271	
GE110	10.0	339	
GE112	12.0	407	
GE114	14.0	475	
GE116	16.0	542	
GT-135	3.5	119	
GT142	4.5	152.55	
Propex	GEOTEX® 1701	16.0	542
GEOTEX® 801	-	-	
GEOTEX 311	-	-	

Note: Some product data sheets for Propex GEOTEX® 801 and GEOTEX 311 did not explicitly state the mass per unit area, hence they are marked as "-". All data is sourced from manufacturer product data sheets.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Experimental Protocol: ASTM D5261

The ASTM **D5261** test method is the standard procedure for determining the mass per unit area of geotextiles.[1][2][3] This method serves as a crucial quality control measure to ensure that the delivered material conforms to the specified mass per unit area.[1][2][3]

Summary of Test Method

The fundamental principle of ASTM **D5261** involves weighing precisely sized test specimens of the geotextile.[2] These specimens are cut from various locations across the full width of a laboratory sample to ensure representativeness. The mass of each specimen is then divided by its known area to calculate the mass per unit area. The final reported value is the average of these individual calculations.[2]

Detailed Methodology

- Apparatus: A calibrated balance with an accuracy of 0.01 g is required.[2]
- Sampling: A lot sample is taken according to ASTM D4354. From this, a laboratory sample is obtained, which should be representative of the entire roll.
- Test Specimens: A minimum of five test specimens are cut from the laboratory sample. These specimens should not be taken from within one-tenth of the geotextile's width from the selvage. Each specimen must have a minimum area of 100 cm² (15.5 in²).
- Conditioning: The specimens are conditioned in a standard atmosphere for testing geotextiles, which is defined as a relative humidity of 65 ± 5% and a temperature of 21 ± 2°C (70 ± 4°F).[2]
- Procedure:
 - Each conditioned specimen is weighed individually on the calibrated balance to the nearest 0.01 g.[2]
 - The area of each specimen is known from the cutting process.
- Calculation: The mass per unit area for each specimen is calculated using the following formula:

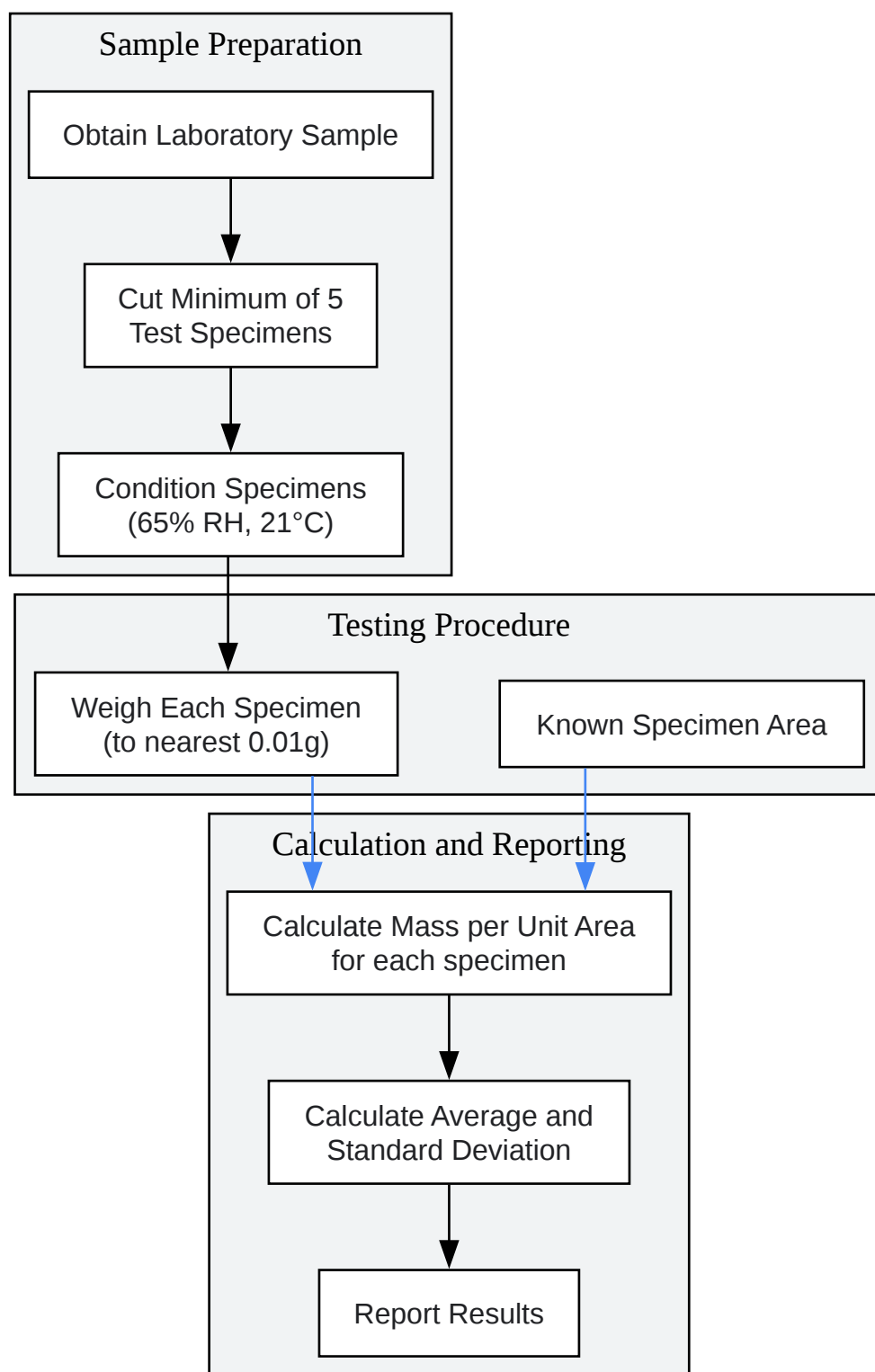
$$m = (M / A) * k$$

Where:

- m = mass per unit area
- M = mass of the specimen
- A = area of the specimen
- k = a conversion factor to the desired units (e.g., g/m² or oz/yd²)
- Reporting: The report includes the average mass per unit area and the standard deviation, along with details about the geotextile tested, the sampling method, and the number of specimens.[\[2\]](#)

Experimental Workflow Diagram

The following diagram illustrates the logical workflow of the ASTM **D5261** test method.



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Caption: Workflow for ASTM **D5261** Mass per Unit Area Determination.

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